

Established Application & New Insights in Parkinson's Disease

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Compound Focus: Benserazide Hydrochloride

CAS No.: 14919-77-8

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Benserazide hydrochloride is a peripheral aromatic L-amino acid decarboxylase (AADC) inhibitor. Its primary and long-established role is to be co-administered with **Levodopa (L-DOPA)** for the treatment of **Parkinson's disease (PD)** [1] [2]. By inhibiting the conversion of L-DOPA to dopamine in the periphery, it increases the bioavailability of L-DOPA in the central nervous system, thereby enhancing its therapeutic efficacy while reducing peripheral side effects like nausea and cardiac arrhythmias [1].

Recent clinical studies have focused on optimizing its use within combination therapies for PD, yielding new insights:

- **Combination with Rasagiline:** A 2023 study investigated the effects of adding **Rasagiline** (a monoamine oxidase-B inhibitor) to a regimen of levodopa and **benserazide hydrochloride** in elderly patients with mid- to late-stage PD [3] [4]. The results demonstrated that the triple therapy was more effective than levodopa/benserazide alone.
- **Impact on Biomarkers:** This combination therapy significantly lowered serum homocysteine (Hcy) levels and increased insulin-like growth factor-1 (IGF-1) levels, suggesting potential benefits beyond symptomatic relief [3]. Elevated Hcy is a known concern in long-term levodopa therapy [5].

The established mechanism of benserazide in PD therapy can be summarized as follows:

*Diagram 1: Mechanism of **benserazide hydrochloride** in enhancing Levodopa therapy for Parkinson's disease. It inhibits peripheral dopa decarboxylase (DDC) without crossing the blood-brain barrier, thereby increasing central Levodopa bioavailability and reducing peripheral side effects.*

Novel Antifungal Application

A 2021 study revealed a promising new application for **benserazide hydrochloride** as an antifungal agent, both alone and in combination with fluconazole (FLC), against *Candida albicans* (*C. albicans*) [6].

The table below summarizes key quantitative findings from this preclinical study:

Aspect	Experimental Model/Method	Key Findings
Anti-Candida Activity (Alone)	Broth microdilution assay (CLSI M27-A3) [6]	Exhibited intrinsic antifungal activity against <i>C. albicans</i> planktonic cells [6].
Synergy with Fluconazole	Chequerboard microdilution assay & XTT assay [6]	FICI* ≤ 0.5 against planktonic cells and preformed biofilms (within 8h), indicating synergy [6].
In Vivo Efficacy	Infected <i>Galleria mellonella</i> larvae model [6]	BEH + FLC combination significantly increased larval survival compared to FLC alone ($P < 0.05$) [6].
Proposed Mechanisms	Fluo-3/AM, FITC-VAD-FMK, Rhodamine 6G probes [6]	Increased intracellular Ca^{2+} ; activated metacaspase (induces apoptosis); effects not related to drug efflux inhibition [6].

FICI: Fractional Inhibitory Concentration Index ($FICI \leq 0.5 = \text{synergy}$).

The proposed antifungal mechanisms involve internal pathways affecting virulence and survival, distinct from typical azole mechanisms. Benserazide is also investigated for beta thalassaemia (orphan designation by EMA, 2015) and studied for motor complication risks compared to carbidopa [1] [7].

*Diagram 2: Proposed antifungal mechanisms of **benserazide hydrochloride** against *Candida albicans*. It acts via increasing calcium and activating metacaspase, reducing virulence and promoting cell death, synergizing with fluconazole.*

Key Experimental Protocols

For researchers looking to replicate or build upon these findings, here are summaries of the core methodologies used in the cited studies.

1. Clinical Trial: Rasagiline Combination in PD [3]

- **Design:** Randomized, controlled. 64 patients >60 years old with mid-late stage PD (Hoehn-Yahr grade 3-4).
- **Groups:** Control (Levodopa + Benserazide HCL); Observation (Control regimen + Rasagiline 1 mg/day).
- **Duration:** 1 year.
- **Primary Outcomes:** UPDRS motor scores, serum Hcy, and IGF-1 levels.
- **Analysis:** Compare total effective rate and metric changes between groups post-treatment.

2. In Vitro Antifungal & Synergy Assays [6]

- **Broth Microdilution (CLSI M27-A3):** Determine Minimum Inhibitory Concentration (MIC) and Fractional Inhibitory Concentration Index (FICI).
- **XTT Reduction Assay:** Assess effect on preformed biofilms (sessile MIC).
- **Mechanism Probes:**
 - **Intracellular Ca²⁺:** Use Fluo-3/AM probe, measure fluorescence.
 - **Metacaspase Activation:** Use FITC-VAD-FMK probe, measure fluorescence.
 - **Drug Efflux:** Use Rhodamine 6G, measure fluorescence with/without efflux blockers.

3. In Vivo Antifungal Model (*G. mellonella*) [6]

- **Infection:** Inject larvae with *C. albicans* suspension.
- **Treatment:** Administer drugs (PBS, FLC, BEH, or FLC+BEH) 2 hours post-infection.
- **Incubation:** Culture at 35°C for 4 days.
- **Endpoint:** Monitor and record larval survival daily; count fungal burden and assess tissue damage.

Conclusion and Future Directions

The repurposing of **benserazide hydrochloride** as an antifungal agent represents a significant and promising novel therapeutic application. Its synergistic effect with fluconazole could offer a new strategy to combat resistant *C. albicans* infections. Furthermore, new clinical data on its use in combination with rasagiline provides an optimized approach for managing advanced Parkinson's disease.

Key considerations for future research include validating the antifungal efficacy in mammalian models, conducting clinical trials for this new indication, and further elucidating the precise molecular targets of benserazide in fungi. For Parkinson's disease, long-term studies on the impact of modifying biomarkers like Hcy and IGF-1 on disease progression would be valuable.

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References

1. : Uses, Interactions, Mechanism of... | DrugBank Online Benserazide [go.drugbank.com]
2. - Wikipedia Benserazide [en.wikipedia.org]
3. Effects of rasagiline combined with levodopa and benserazide ... [bmneurol.biomedcentral.com]
4. Combining Rasagiline With Levodopa and Benserazide ... [neurologylive.com]
5. The effect of levodopa benserazide on... hydrochloride [pubmed.ncbi.nlm.nih.gov]
6. Antifungal Effects and Potential Mechanisms of Benserazide Hydrochloride [dovepress.com]
7. Frontiers | Levodopa-induced motor complications associated with... [frontiersin.org]

To cite this document: Smolecule. [Established Application & New Insights in Parkinson's Disease].

Smolecule, [2026]. [Online PDF]. Available at:

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